

# Limitations of the Optochin susceptibility test in clinical diagnostics.

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## Technical Support Center: Optochin Susceptibility Test

This guide provides troubleshooting assistance and frequently asked questions regarding the Optochin susceptibility test for the identification of *Streptococcus pneumoniae*.

## Troubleshooting Guides and FAQs

Q1: What are the primary limitations of the Optochin susceptibility test?

A1: The Optochin susceptibility test is a valuable presumptive test, but it has several limitations:

- Optochin-resistant *S. pneumoniae*: Some strains of *S. pneumoniae* have been reported to be resistant to Optochin, which can lead to false-negative results.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Optochin-susceptible viridans streptococci: Conversely, some viridans group streptococci, such as *Streptococcus mitis* and *Streptococcus pseudopneumoniae*, can show susceptibility to Optochin, leading to false-positive results.[\[4\]](#)[\[5\]](#)
- Intermediate results: Indeterminate zone sizes can occur, requiring further confirmatory testing.[\[1\]](#)[\[4\]](#)
- Dependence on experimental conditions: The test results are highly dependent on factors such as the type of agar medium used, the concentration of CO<sub>2</sub> during incubation, and the

incubation time.[3][6][7][8]

Q2: What should I do if I observe an intermediate zone of inhibition (e.g., 7-13 mm)?

A2: An intermediate zone of inhibition is not definitive for the identification of *S. pneumoniae*. In such cases, a confirmatory test is required. The most common and recommended confirmatory test is the bile solubility test.[1][3][6] *S. pneumoniae* is soluble in bile, while other alpha-hemolytic streptococci are not.

Q3: My known *S. pneumoniae* control strain is showing resistance to Optochin. What could be the cause?

A3: There are several potential reasons for an Optochin-resistant result with a known *S. pneumoniae* strain:

- Loss of susceptibility: The control strain may have lost its susceptibility due to repeated subculturing. It is advisable to use a fresh, validated control strain.
- Incorrect incubation conditions: Incubation in a high CO<sub>2</sub> environment (above 5-10%) can lead to smaller zones of inhibition or even false resistance.[3] Ensure your incubator's CO<sub>2</sub> levels are properly calibrated.
- Improper disk placement: Ensure the Optochin disk is pressed gently to adhere firmly to the agar surface to allow for proper diffusion of the antibiotic.[4]
- Expired or improperly stored disks: Check the expiration date of the Optochin disks and ensure they have been stored according to the manufacturer's instructions, protected from light, heat, and moisture.[2]

Q4: I am seeing a zone of inhibition with a viridans streptococcus isolate. How should I interpret this?

A4: Some viridans streptococci can exhibit a small zone of inhibition around the Optochin disk. [3][4][6] A key differentiating factor is the size of the zone. A zone of inhibition of  $\geq 14$  mm with a 5  $\mu$ g disk is generally considered susceptible and presumptive for *S. pneumoniae*. [2][9] If the zone is smaller, it is crucial to perform a bile solubility test for confirmation.

Q5: Can the type of blood agar I use affect the test results?

A5: Yes, the type of blood agar can significantly influence the size of the inhibition zones.<sup>[7][8]</sup> It is recommended to use a standardized 5% sheep blood agar for consistency.<sup>[1][4][9]</sup> Using different media may result in variable zone sizes and potentially lead to misinterpretation.<sup>[4]</sup>

## Data Presentation

Table 1: Performance Characteristics of the Optochin Susceptibility Test

Performance Metric	Reported Value	Key Considerations	Reference
Sensitivity	>95% (general)	Can be lower due to optochin-resistant <i>S. pneumoniae</i> .	<sup>[2][9]</sup>
Sensitivity	87.9%	Compared to a DNA probe as the gold standard.	<sup>[10]</sup>
Specificity	59.3%	Lower specificity is often due to susceptibility in other viridans streptococci.	<sup>[10]</sup>
Correct Identification	90.5%	For both optochin-susceptible and -resistant viridans group streptococci isolates.	<sup>[5]</sup>

## Experimental Protocols

### Detailed Methodology for the Optochin Susceptibility Test

#### 1. Materials:

- 5% Sheep Blood Agar plates<sup>[1][9]</sup>

- Optochin disks (5 µg)[2]
- Sterile inoculating loops or cotton swabs[1]
- Sterile forceps[1]
- Incubator with a 5-10% CO<sub>2</sub> environment[1][4][9]
- 0.5 McFarland turbidity standard[1]
- Control strains:
  - Positive Control: *Streptococcus pneumoniae* ATCC 49619[2]
  - Negative Control: *Streptococcus mitis* ATCC 49456 or another viridans streptococcus[2]

## 2. Procedure:

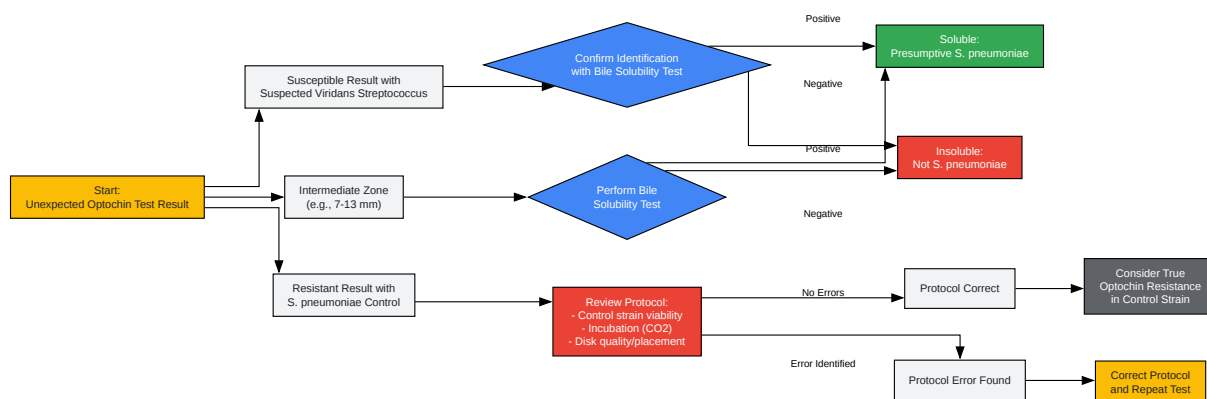
- Prepare a bacterial suspension of the isolate to be tested, adjusting the turbidity to match a 0.5 McFarland standard.[1]
- Using a sterile cotton swab or inoculating loop, streak the bacterial suspension evenly over the entire surface of a 5% sheep blood agar plate to obtain confluent growth.[1][4]
- Allow the plate to dry for 5-10 minutes.[1]
- Using sterile forceps, place an Optochin disk onto the inoculated surface of the agar.[1][4]
- Gently press the disk to ensure it adheres firmly to the agar surface.[1][4]
- Incubate the plate at 35-37°C for 18-24 hours in a 5-10% CO<sub>2</sub>-enriched atmosphere.[1][2][9]

## 3. Interpretation of Results:

- Susceptible (*S. pneumoniae*): A zone of inhibition of ≥14 mm in diameter around the disk.[2][9]
- Resistant (Viridans streptococci): No zone of inhibition, or a zone of inhibition <14 mm.[3]

- Intermediate: Any result that is difficult to interpret requires a confirmatory test like the bile solubility test.<sup>[1]</sup>

## Mandatory Visualization



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Caption: Troubleshooting workflow for unexpected Optochin susceptibility test results.

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